

2-Chloro-2-oxo-1-phenylethyl acetate synthesis pathway

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Compound of Interest

Compound Name: 2-Chloro-2-oxo-1-phenylethyl acetate

CAS No.: 1638-63-7

Cat. No.: B154471

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An In-Depth Technical Guide to the Synthesis of **2-Chloro-2-oxo-1-phenylethyl acetate**

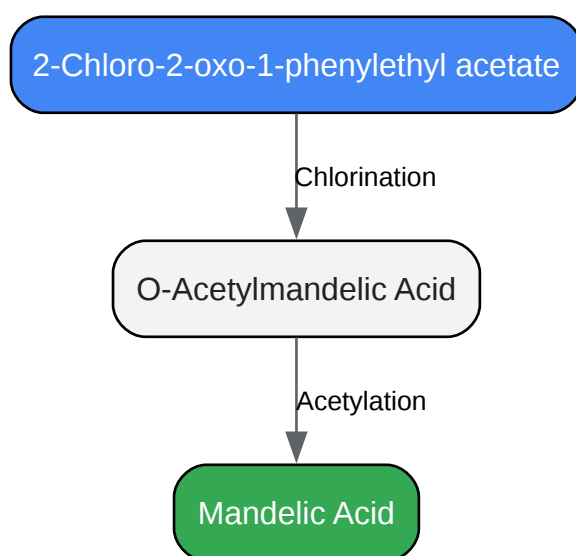
Introduction

2-Chloro-2-oxo-1-phenylethyl acetate, also known by its commercial name O-Acetylmandelic chloride (CAS No: 1638-63-7), is a highly valuable bifunctional reagent in modern organic synthesis.^[1] Its molecular structure incorporates both a reactive acid chloride and a stable ester functional group, making it an exceptional building block for introducing the O-acetylmandeloyl moiety into complex molecular architectures.^[1] This unique combination of functionalities allows for selective and sequential reactions, a property highly sought after by researchers in pharmaceutical development and materials science for the creation of novel chemical entities and functionalized materials.^[1] This guide provides a comprehensive overview of a robust and field-proven pathway for its synthesis, grounded in fundamental principles of organic chemistry.

Retrosynthetic Analysis and Pathway Selection

The synthesis of **2-Chloro-2-oxo-1-phenylethyl acetate** is most logically approached by disconnecting the two key functional groups: the acid chloride and the acetate ester. A retrosynthetic analysis logically points to O-Acetylmandelic acid as the immediate precursor, which itself can be readily derived from the commercially available and inexpensive starting material, Mandelic Acid.

This two-step pathway is advantageous due to its high efficiency, the use of well-understood and reliable reactions, and the relative ease of purification of the intermediate and final products.



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Caption: High-level retrosynthetic pathway.

Mechanistic Insights

A thorough understanding of the underlying reaction mechanisms is critical for optimizing reaction conditions and troubleshooting potential issues. This synthesis relies on two cornerstone reactions of organic chemistry.

Step 1: Acetylation of Mandelic Acid

The first step involves the protection of the secondary hydroxyl group of mandelic acid as an acetate ester. This is a classic nucleophilic acyl substitution reaction. The hydroxyl oxygen of mandelic acid acts as a nucleophile, attacking the electrophilic carbonyl carbon of an

acetylating agent, typically acetic anhydride or acetyl chloride. The use of a base like pyridine can be employed to neutralize the acid byproduct and catalyze the reaction.

Step 2: Chlorination of O-Acetylmandelic Acid

The conversion of the carboxylic acid to an acid chloride is achieved using a potent chlorinating agent. While thionyl chloride is a viable option, oxalyl chloride often provides cleaner reactions and milder conditions, with byproducts (CO, CO₂, HCl) that are entirely gaseous, simplifying purification. The reaction is typically catalyzed by a trace amount of N,N-dimethylformamide (DMF). The mechanism proceeds via the formation of a Vilsmeier reagent intermediate from the reaction of oxalyl chloride and DMF. This highly electrophilic intermediate is then attacked by the carboxylic acid, leading to a series of substitutions that ultimately release the gaseous byproducts and yield the desired acid chloride.

Detailed Experimental Protocol

This section provides a detailed, step-by-step methodology for the synthesis.

Safety Precaution: This procedure involves hazardous chemicals, including the highly corrosive and water-reactive oxalyl chloride.^{[2][3]} All steps must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety goggles, a face shield, and chemically resistant gloves. All glassware must be thoroughly dried before use.



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Caption: Experimental workflow for the two-part synthesis.

Part A: Synthesis of O-Acetylmandelic Acid

This procedure is adapted from established methods for the acetylation of mandelic acid.^[4]

Materials:

- Mandelic Acid (1.0 eq)
- Acetic Anhydride (2.5 eq)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- To a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, add mandelic acid (1.0 eq).
- Add acetic anhydride (2.5 eq) to the flask.
- Heat the reaction mixture with stirring to approximately 100°C for 2-3 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the flask to room temperature.
- Slowly and carefully pour the reaction mixture into a beaker containing ice-water to quench the excess acetic anhydride. O-Acetylmandelic acid will precipitate as a white solid.
- Collect the solid product by vacuum filtration and wash it thoroughly with cold water.
- Dry the product under vacuum to a constant weight. The resulting O-Acetylmandelic acid should be a white crystalline solid.

Part B: Synthesis of 2-Chloro-2-oxo-1-phenylethyl acetate

Materials:

- O-Acetylmandelic Acid (from Part A, 1.0 eq)
- Oxalyl Chloride (1.5 eq)
- Anhydrous Dichloromethane (DCM)
- N,N-dimethylformamide (DMF, catalytic amount, ~1-2 drops)
- Three-neck round-bottom flask
- Dropping funnel
- Inert gas inlet (Nitrogen or Argon)
- Gas outlet bubbler
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- Set up a dry three-neck round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and an inert gas inlet connected to a bubbler outlet to vent HCl and CO gases safely.
- Under a positive pressure of inert gas, add the dried O-Acetylmandelic acid (1.0 eq) to the flask, followed by anhydrous dichloromethane to create a suspension.
- Add a catalytic amount of DMF (1-2 drops) to the suspension.
- Cool the flask in an ice bath to 0°C with stirring.
- Charge the dropping funnel with oxalyl chloride (1.5 eq) and add it dropwise to the stirred suspension over 30-45 minutes. Vigorous gas evolution will be observed.
- Once the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.

- Continue stirring at room temperature for 1-2 hours or until gas evolution has completely ceased. The mixture should become a clear solution.
- Carefully remove the solvent and any remaining volatile reagents under reduced pressure using a rotary evaporator.
- The resulting crude product, **2-Chloro-2-oxo-1-phenylethyl acetate**, is often used in subsequent steps without further purification. If high purity is required, vacuum distillation can be performed, though care must be taken due to the compound's reactivity.

Data Presentation & Characterization

Reagent Summary Table

Reagent	Molar Mass (g/mol)	Molar Eq. (Part B)	Density (g/mL)
O-Acetylmandelic Acid	194.18	1.0	N/A
Oxalyl Chloride	126.93	1.5	1.479
Dichloromethane	84.93	Solvent	1.327
DMF (catalyst)	73.09	Catalytic	0.944

Expected Product Characterization

The final product, **2-Chloro-2-oxo-1-phenylethyl acetate** (MW: 212.63 g/mol), should be a liquid at room temperature.[1] Structural confirmation is best achieved through spectroscopic methods.

- ^1H NMR (CDCl_3): Expected signals would include a singlet for the acetyl methyl protons (~2.2 ppm), a singlet for the benzylic proton (~6.1 ppm), and multiplets for the aromatic protons of the phenyl group (~7.4-7.5 ppm).
- ^{13}C NMR (CDCl_3): Key signals would be observed for the acetyl methyl carbon (~20 ppm), the benzylic carbon (~75 ppm), aromatic carbons (~127-135 ppm), the ester carbonyl carbon (~168 ppm), and the highly deshielded acid chloride carbonyl carbon (~169 ppm).

- IR (neat): Two distinct and strong carbonyl stretching bands are expected. One for the ester C=O group ($\sim 1750\text{ cm}^{-1}$) and another at a higher frequency for the acid chloride C=O group ($\sim 1800\text{ cm}^{-1}$).

Safety and Handling of Key Reagents

Proper handling of the chemicals involved is paramount to ensuring laboratory safety.

Reagent	GHS Hazard Statements	Key Safety Precautions
Oxalyl Chloride	H302, H312, H330, H314, H335, EUH014	Fatal if inhaled. Causes severe skin burns and eye damage. Reacts violently with water, releasing toxic gases.[5] Must be handled under an inert, dry atmosphere in a chemical fume hood.[2]
Acetic Anhydride	H226, H302, H331, H314	Flammable liquid and vapor. Toxic if inhaled. Causes severe skin burns and eye damage. Corrosive.
Dichloromethane	H315, H319, H335, H336, H351, H373	Causes skin and eye irritation. May cause respiratory irritation and drowsiness. Suspected of causing cancer.

References

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